

Solubility Profile of C.I. Mordant Red 7: A Technical Guide

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Compound of Interest

Compound Name: C.I. Mordant Red 7

Cat. No.: B606670

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Abstract

This technical guide provides an in-depth overview of the solubility characteristics of **C.I. Mordant Red 7**. Due to ambiguity in the common nomenclature, this document focuses on the compound specifically identified by C.I. number 18760 and CAS number 3618-63-1. It is important to distinguish this from Alizarin Red S (C.I. 58005), which is sometimes referred to as C.I. Mordant Red 3 and may be confused with Mordant Red 7. This guide summarizes the available qualitative solubility data in key solvents, outlines detailed experimental protocols for solubility determination, and presents a logical workflow for these procedures. The information herein is intended to support research and development activities where **C.I. Mordant Red 7** is of interest.

Introduction to C.I. Mordant Red 7 (C.I. 18760)

C.I. Mordant Red 7, also known by the Colour Index number 18760 and CAS number 3618-63-1, is a single azo class dye.^[1] Its molecular formula is $C_{20}H_{15}N_4NaO_5S$, with a molecular weight of 446.41 g/mol.^[1] This dye is a blueish-red powder and its applications include the dyeing and printing of wool, silk, and polyamide fibers.^{[1][2]} The solubility of this mordant dye is a critical parameter for its application in various industrial and research settings, influencing its behavior in solution and its interaction with substrates.

Solubility Data

Quantitative solubility data for **C.I. Mordant Red 7** (C.I. 18760) is not readily available in publicly accessible literature. The following table summarizes the qualitative solubility information that has been compiled from various sources. These descriptions provide a general understanding of the dye's behavior in different solvent systems.

Solvent	C.I. Number	CAS Number	Qualitative Solubility	Source(s)
Water	18760	3618-63-1	Soluble	[1] [2] [3]
Ethanol	18760	3618-63-1	Slightly Soluble	[1] [2] [3]
Acetone	18760	3618-63-1	Slightly Soluble	[1] [2] [3]
Dimethyl Sulfoxide (DMSO)	18760	3618-63-1	Soluble	[4]
Other Organic Solvents	18760	3618-63-1	Insoluble	[1] [2]

Experimental Protocols for Solubility Determination

The following protocols describe standard methodologies for determining the solubility of a dye such as **C.I. Mordant Red 7**. These methods can be adapted to generate quantitative data for specific solvent and temperature conditions.

Gravimetric Method for Solubility Determination

This method is a fundamental approach to determining the concentration of a saturated solution.

Materials:

- **C.I. Mordant Red 7** dye powder
- Selected solvent (e.g., water, ethanol, DMSO)

- Thermostatic shaker or magnetic stirrer with temperature control
- Centrifuge
- Analytical balance
- Volumetric flasks
- Micropipettes
- Drying oven

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **C.I. Mordant Red 7** to a known volume of the solvent in a sealed container.
 - Agitate the mixture at a constant temperature using a thermostatic shaker until equilibrium is reached (typically 24-48 hours).
- Separation of Undissolved Solid:
 - Centrifuge the saturated solution at a high speed to pellet the undissolved dye.
- Determination of Solute Concentration:
 - Carefully withdraw a known volume of the clear supernatant.
 - Weigh the withdrawn sample.
 - Evaporate the solvent in a drying oven at a temperature below the decomposition point of the dye until a constant weight of the dried dye is achieved.
 - The solubility can then be calculated in g/L or other appropriate units.

Spectrophotometric Method for Solubility Determination

This method is suitable for colored compounds and relies on the relationship between absorbance and concentration (Beer-Lambert Law).

Materials:

- UV-Vis Spectrophotometer
- Calibrated volumetric flasks and pipettes
- The same materials as in the gravimetric method for preparing the saturated solution.

Procedure:

- Preparation of a Calibration Curve:
 - Prepare a series of standard solutions of **C.I. Mordant Red 7** of known concentrations in the solvent of interest.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
 - Plot a graph of absorbance versus concentration to create a calibration curve.
- Preparation and Analysis of the Saturated Solution:
 - Prepare a saturated solution and separate the undissolved solid as described in the gravimetric method.
 - Carefully dilute a known volume of the clear supernatant to a concentration that falls within the range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the calibration curve to determine the concentration of the diluted solution.

- Calculate the concentration of the original saturated solution, taking into account the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a dye.

Caption: Workflow for Dye Solubility Determination.

Conclusion

This technical guide has summarized the available solubility information for **C.I. Mordant Red 7** (C.I. 18760). While precise quantitative data is lacking in the literature, the qualitative descriptions provide a useful starting point for researchers. The provided experimental protocols offer standardized methods for obtaining quantitative solubility data tailored to specific research needs. It is recommended that researchers empirically determine the solubility of **C.I. Mordant Red 7** in their specific solvent systems and at their desired temperatures to ensure accuracy in their work.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Mordant Red 7 | 3618-63-1 [chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. C.I. Mordant Red 7 | 3618-63-1 | Benchchem [benchchem.com]
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